

# Health and Safety Information for 1-Phenoxyheptane: A Technical Guide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: **1-Phenoxyheptane**

Cat. No.: **B1655134**

[Get Quote](#)

Disclaimer: Specific health and safety data for **1-Phenoxyheptane** is not readily available in the public domain. No official Safety Data Sheet (SDS) from a major supplier could be located. The following information is compiled from publicly accessible chemical databases and toxicological information on structurally related phenyl ether compounds. This guide is intended for informational purposes for researchers, scientists, and drug development professionals and should be supplemented with professional safety assessments and laboratory-specific safety protocols. All laboratory work should be conducted under the supervision of qualified personnel and in accordance with all applicable safety regulations.

## Chemical and Physical Properties

While a comprehensive, experimentally verified dataset for **1-Phenoxyheptane** is limited, the following table summarizes computed and available data for this compound.

Property	Value	Source
Molecular Formula	C <sub>13</sub> H <sub>20</sub> O	<a href="#">LookChem[1]</a>
Molecular Weight	192.30 g/mol	<a href="#">PubChem[2]</a>
CAS Number	32395-96-3	<a href="#">LookChem[1]</a> , <a href="#">PubChem[2]</a>
Appearance	No data available (likely a liquid)	N/A
Boiling Point	No data available	N/A
Melting Point	No data available	N/A
Flash Point	No data available	N/A
Solubility	No data available	N/A
LogP (octanol-water partition coefficient)	4.036	<a href="#">LookChem[1]</a>
Vapor Pressure	No data available	N/A
Density	No data available	N/A

## Toxicological Information

Direct toxicological data for **1-Phenoxyheptane** is not available. The information below is based on the general toxicological profile of phenyl ethers and data from structurally similar compounds. Phenyl ethers, as a class, are generally considered to have lower toxicity than phenol itself. For example, the oral LD<sub>50</sub> of phenol in rats is 317 mg/kg, whereas for anisole (methyl phenyl ether), it is in the range of 3500-4000 mg/kg. This suggests that the ether linkage reduces acute toxicity. However, other phenyl ethers have shown potential for irritation and other health effects.

Hazard Class	Information (Based on Analogs)
Acute Oral Toxicity	Expected to be low to moderate.
Acute Dermal Toxicity	May be harmful if absorbed through the skin. Some phenyl ethers can cause skin irritation.
Acute Inhalation Toxicity	May cause respiratory tract irritation.
Skin Corrosion/Irritation	May cause skin irritation.
Serious Eye Damage/Irritation	May cause eye irritation.
Respiratory or Skin Sensitization	No data available.
Germ Cell Mutagenicity	No data available.
Carcinogenicity	No data available.
Reproductive Toxicity	No data available.
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.
Specific Target Organ Toxicity (Repeated Exposure)	No data available.
Aspiration Hazard	No data available.

## Hazard Identification and GHS Classification (Predicted)

A definitive GHS classification for **1-Phenoxyheptane** is not available. Based on data for similar phenyl ethers, a potential, unverified classification might include:

- Flammable Liquids: Category 4 (Combustible liquid)
- Acute Toxicity, Oral: Category 4 or 5
- Skin Irritation: Category 2
- Eye Irritation: Category 2A

- Specific Target Organ Toxicity - Single Exposure (Respiratory Irritation): Category 3

Note: This is a predicted classification and should be treated with extreme caution.

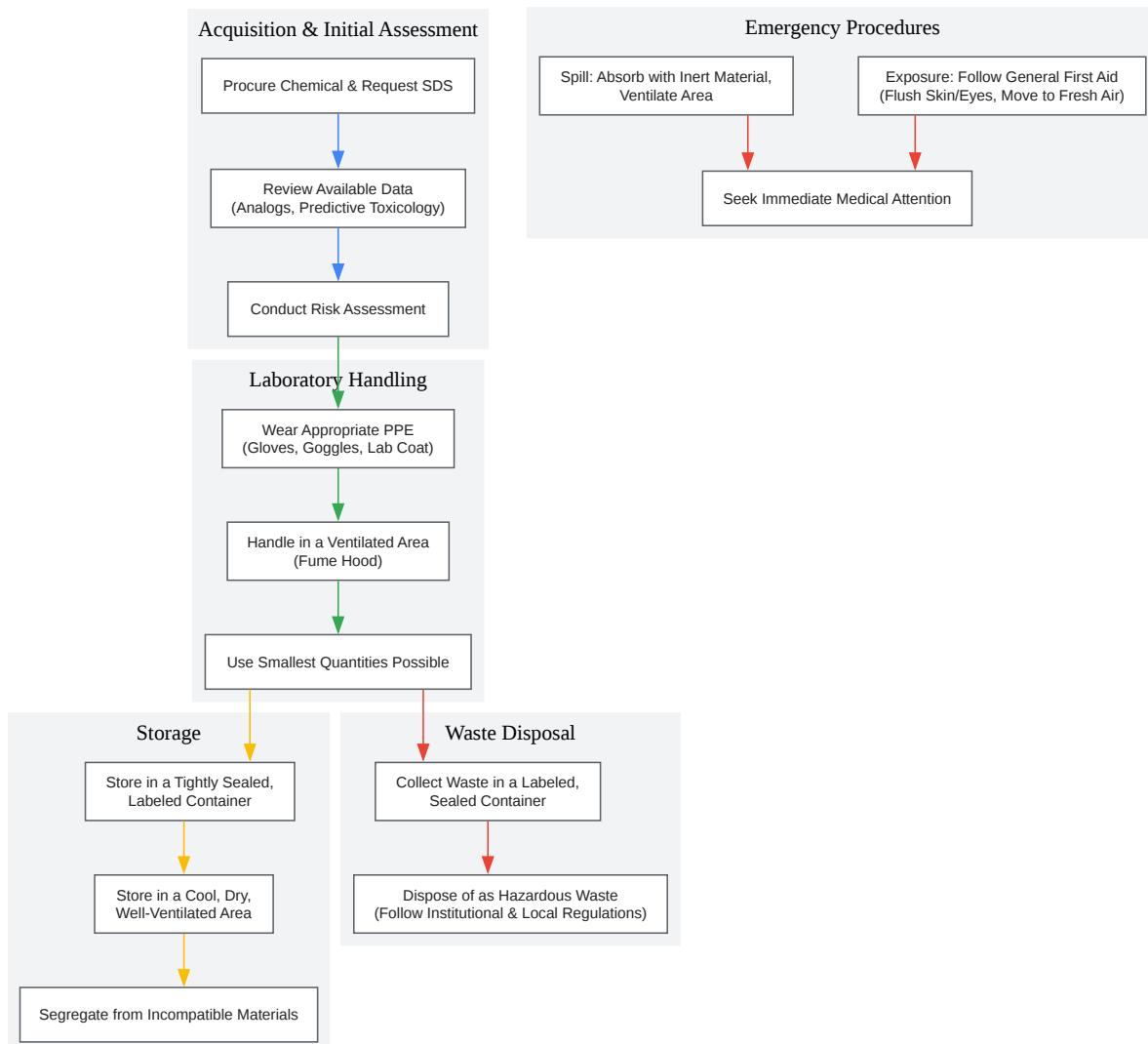
## Experimental Protocols

No specific experimental protocols for the safety and toxicological assessment of **1-Phenoxyheptane** were found in the public domain. For researchers needing to conduct such assessments, standardized OECD (Organisation for Economic Co-operation and Development) guidelines for the testing of chemicals should be followed. Examples include:

- OECD Guideline 401: Acute Oral Toxicity
- OECD Guideline 402: Acute Dermal Toxicity
- OECD Guideline 403: Acute Inhalation Toxicity
- OECD Guideline 404: Acute Dermal Irritation/Corrosion
- OECD Guideline 405: Acute Eye Irritation/Corrosion
- OECD Guideline 423: Acute Oral Toxicity - Acute Toxic Class Method

## Safe Handling and Storage Workflow

The following diagram outlines a general workflow for the safe handling and storage of a research chemical like **1-Phenoxyheptane**, for which detailed safety information is not available.

[Click to download full resolution via product page](#)

Safe handling workflow for a research chemical with limited safety data.

## First Aid Measures (General Recommendations)

In the absence of specific data for **1-Phenoxyheptane**, the following general first aid measures for handling laboratory chemicals should be followed in case of exposure:

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

## Fire-Fighting Measures (General Recommendations)

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards: The substance is expected to be a combustible liquid. Vapors may be heavier than air and can travel to a source of ignition and flash back.
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.

## Disposal Considerations

Dispose of **1-Phenoxyheptane** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not allow it to enter drains or waterways.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Polydimethylsiloxane - Wikipedia [en.wikipedia.org]
- 2. pubs.acs.org [pubs.acs.org]
- To cite this document: BenchChem. [Health and Safety Information for 1-Phenoxyheptane: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1655134#health-and-safety-information-for-1-phenoxyheptane]

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)